Technical Guide: Safety, Toxicity, and Handling of Isoquinoline Acetic Acids

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Compound of Interest

Compound Name:	*2-(Isoquinolin-5-YL)acetic acid*
CAS No.:	*395074-85-8*
Cat. No.:	*B3190134*

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Executive Summary

Isoquinoline acetic acids and their related carboxylic acid derivatives represent a critical class of heterocyclic building blocks in drug discovery. Used extensively as intermediates for alkaloids, antihypertensive agents, and antifungal compounds, their safety profile is often underestimated due to their ubiquity.

While the parent compound, Isoquinoline (CAS 119-65-3), is a known carcinogen (Category 1B) and acutely toxic via dermal routes, the introduction of acidic side chains (acetic or carboxylic acid moieties) significantly alters their physicochemical properties and toxicological risks. This guide provides a technical deep-dive into the Safety Data Sheet (SDS) parameters, specific toxicity mechanisms (including CYP450 inhibition and excitotoxicity), and rigorous handling protocols for this chemical class.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

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Understanding the structural nuance is vital for accurate risk assessment. The term "Isoquinoline Acetic Acid" often encompasses both direct ring-substituted acetic acids and carboxylic acids.

Key Representative Compounds[3][7][8][9][10][11]

Compound Name	CAS Number	Structure Description	Molecular Weight	pKa (Approx)
Isoquinoline (Parent)	119-65-3	Fused benzene-pyridine ring	129.16	5.4 (Base)
Isoquinoline-1-carboxylic acid	486-73-7	-COOH directly on C1	173.17	~2.0 (Acid)
1-Isoquinolineacetic acid	86-96-4	-CH_2COOH on C1	187.20	~4.2 (Acid)
2-(1-Oxoisoquinolin-2(1H)-yl)acetic acid	59139-93-4	N-substituted acetic acid	203.20	~3.8 (Acid)

Technical Insight: The shift from the basic parent isoquinoline to these acidic derivatives reduces volatility but increases polarity. While this reduces inhalation risk from vapors, it enhances solubility in physiological pH, potentially altering bioavailability and renal clearance.

Hazard Identification (GHS Classification)

The following data aggregates GHS classifications from multiple regulatory bodies (ECHA, OSHA). Note the distinct shift from "Toxic" (Parent) to "Irritant" (Acid Derivatives).

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Hazard Class	Isoquinoline (Parent)	Isoquinoline Acetic/Carboxylic Acids
Signal Word	DANGER	WARNING
Acute Toxicity (Oral)	H302 (Harmful)	H302 (Harmful)
Acute Toxicity (Dermal)	H311 (Toxic)	Data Limited (Treat as H312)
Skin/Eye Corrosion	H315 / H319 (Irritant)	H315 / H319 (Irritant)
Carcinogenicity	H350 (May cause cancer)	Not Classified (Data Inconclusive)
STOT - Single Exp.	Not Listed	H335 (Respiratory Irritation)

Critical Analysis: The "Not Classified" status for carcinogenicity in the acid derivatives does not imply safety. It reflects a lack of long-term chronic studies. Given the parent ring's ability to intercalate DNA, all isoquinoline derivatives should be handled as potential genotoxins until proven otherwise.

Toxicological Mechanisms

The toxicity of isoquinoline derivatives is not merely caustic; it is mechanistic.

Mechanism of Action[6][13]

- DNA Intercalation: The planar isoquinoline ring system can slide between DNA base pairs, potentially causing frameshift mutations. The acidic tail in acetic acid derivatives may reduce cell membrane permeability compared to the lipophilic parent, but once intracellular, the risk persists.

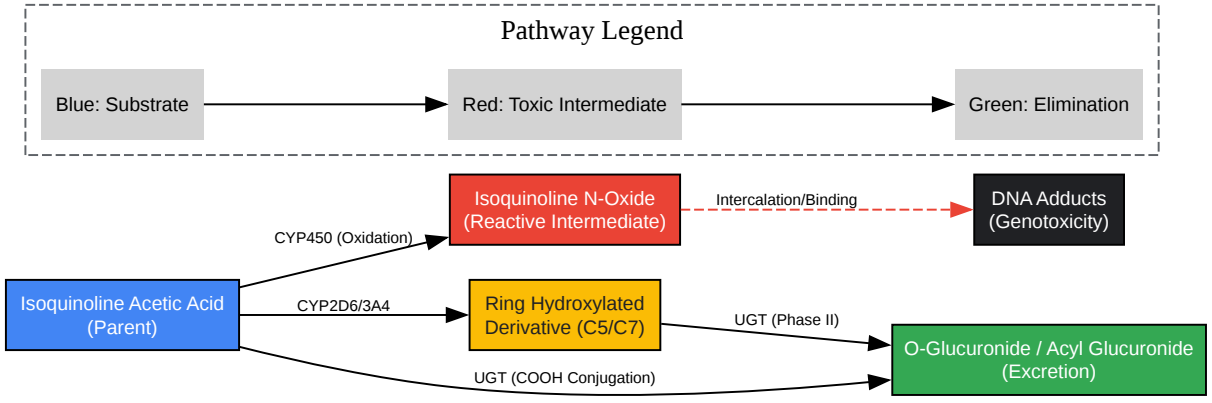
- CYP450 Inhibition: Isoquinoline alkaloids are potent inhibitors of CYP2D6 and CYP3A4. This presents a significant Drug-Drug Interaction (DDI) risk in metabolic assays.

- Excitotoxicity: Structurally similar to quinolinic acid (a known NMDA receptor agonist and neurotoxin), isoquinoline carboxylic acids may exhibit weak excitotoxic potential if they cross the blood-brain barrier.

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Metabolic Activation Pathway

The liver metabolizes these compounds via oxidation and conjugation. The formation of the N-oxide is a key toxification step.



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Figure 1: Predicted metabolic activation and clearance pathways for isoquinoline acetic acids. Note the potential for N-oxide formation, a common route for heterocyclic aromatic toxicity.

Safe Handling & Experimental Protocols

Engineering Controls[14]

- Solid State: Weighing must occur inside a HEPA-filtered powder weigh station or a Class II Biological Safety Cabinet.
- Solution State: All heating or reflux reactions require a chemical fume hood with a face velocity of >100 fpm.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH N95 (minimum) for solids; P100/Organic Vapor cartridge if heating.
- Dermal: Nitrile gloves (double-gloved, 0.11 mm min thickness). Do not use Latex (permeable to aromatics).

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- Ocular: Chemical splash goggles.

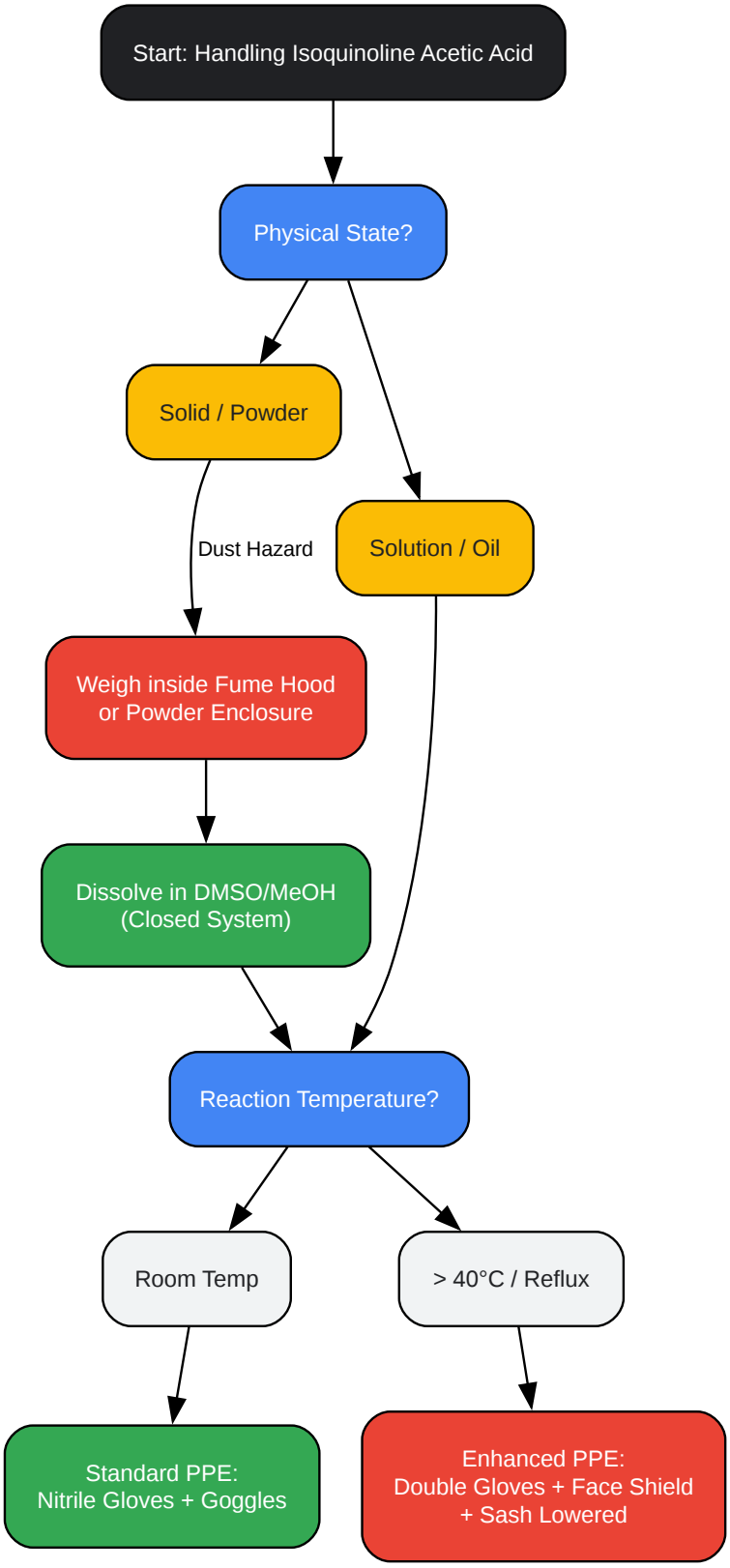
Protocol: Safe Solubilization & Waste Disposal

This protocol ensures containment of the "Warning" level irritant dust.

- Preparation: Pre-weigh solvent (DMSO or Methanol) in a septum-capped vial.
- Addition: Add solid isoquinoline acetic acid quickly to the vial inside the hood.
- Sealing: Immediately cap and parafilm. Vortex until dissolved.
- Spill Response:
  - Solid: Do not sweep (creates dust).[1][2] Cover with wet paper towels, then wipe up.
  - Liquid: Absorb with vermiculite. Dispose of as Hazardous Organic Waste (Halogenated/Non-halogenated depending on solvent).

Safety Decision Workflow

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Figure 2: Decision tree for selecting engineering controls and PPE based on physical state and experimental conditions.

Environmental Impact & Storage[16][17][18]

- Ecotoxicity: Isoquinoline derivatives are generally Harmful to aquatic life with long-lasting effects (H412).[3] Prevent entry into drains.[1][4][3]
- Storage Conditions:
  - Store at 2–8°C (Refrigerated).
  - Hygroscopic Nature: Many acetic acid derivatives absorb moisture, leading to hydrolysis or degradation. Store under inert gas (Argon/Nitrogen) in a desiccator.
  - Incompatibilities: Violent reaction with strong oxidizing agents (e.g., permanganates, peroxides).

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